

Semicarbazide Hydrochloride (CAS 563-41-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Semicarbazide hydrochloride

Cat. No.: B7766094

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Introduction

Semicarbazide hydrochloride (CAS 563-41-7) is a versatile and highly reactive organic compound with significant applications in pharmaceutical synthesis, analytical chemistry, and biomedical research.^{[1][2]} As a primary amine derivative, it serves as a crucial building block for the synthesis of a wide array of heterocyclic compounds and as a derivatizing agent for the characterization of carbonyl compounds.^{[1][3]} This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and key applications of **semicarbazide hydrochloride**, with a focus on detailed experimental protocols and its role in biological pathways.

Physicochemical Properties

Semicarbazide hydrochloride is a white to off-white crystalline solid.^{[4][5]} It is readily soluble in water, moderately soluble in polar organic solvents like ethanol and methanol, and insoluble in nonpolar solvents such as ether.^{[6][7]} The compound is stable under standard conditions but is incompatible with strong oxidizing agents and strong bases.^{[8][9]}

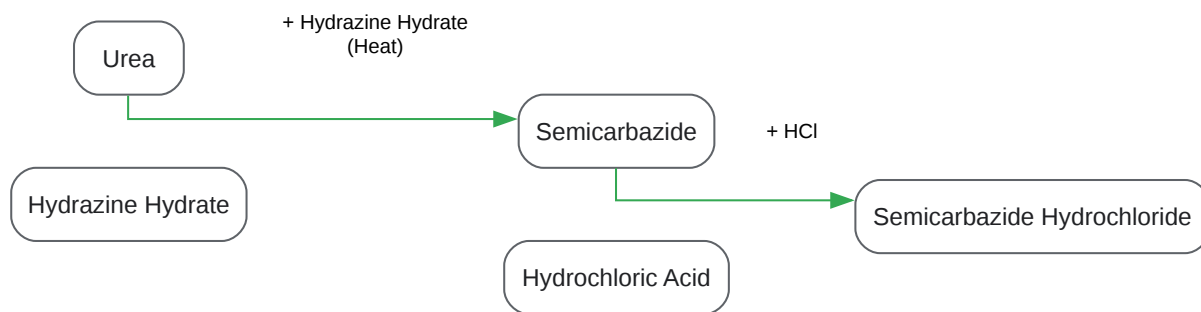
Table 1: Physicochemical Properties of **Semicarbazide Hydrochloride**

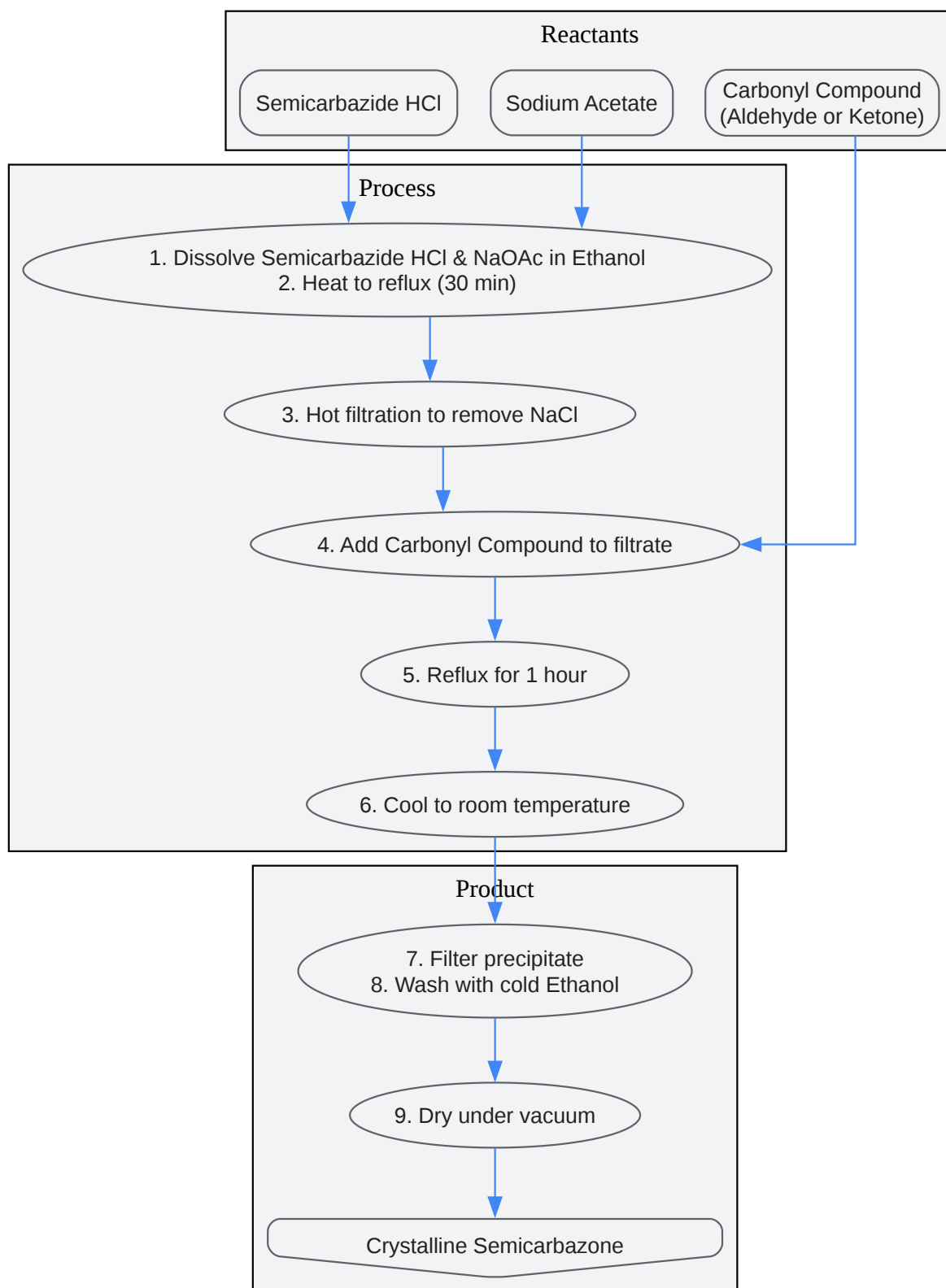
Property	Value	Reference(s)
CAS Number	563-41-7	[3]
Molecular Formula	CH ₆ ClN ₃ O	[8]
Molecular Weight	111.53 g/mol	[4][8]
Melting Point	175-177 °C (decomposes)	[8][10]
Boiling Point	235.3 °C at 760 mmHg (calculated)	[8]
Solubility in Water	100 g/L at 15-20 °C	[3][11]
pKa	10.8	[12]
Appearance	White crystalline solid/powder	[3][6]
pH	1.5 (100 g/L in H ₂ O at 20 °C)	[5][10]

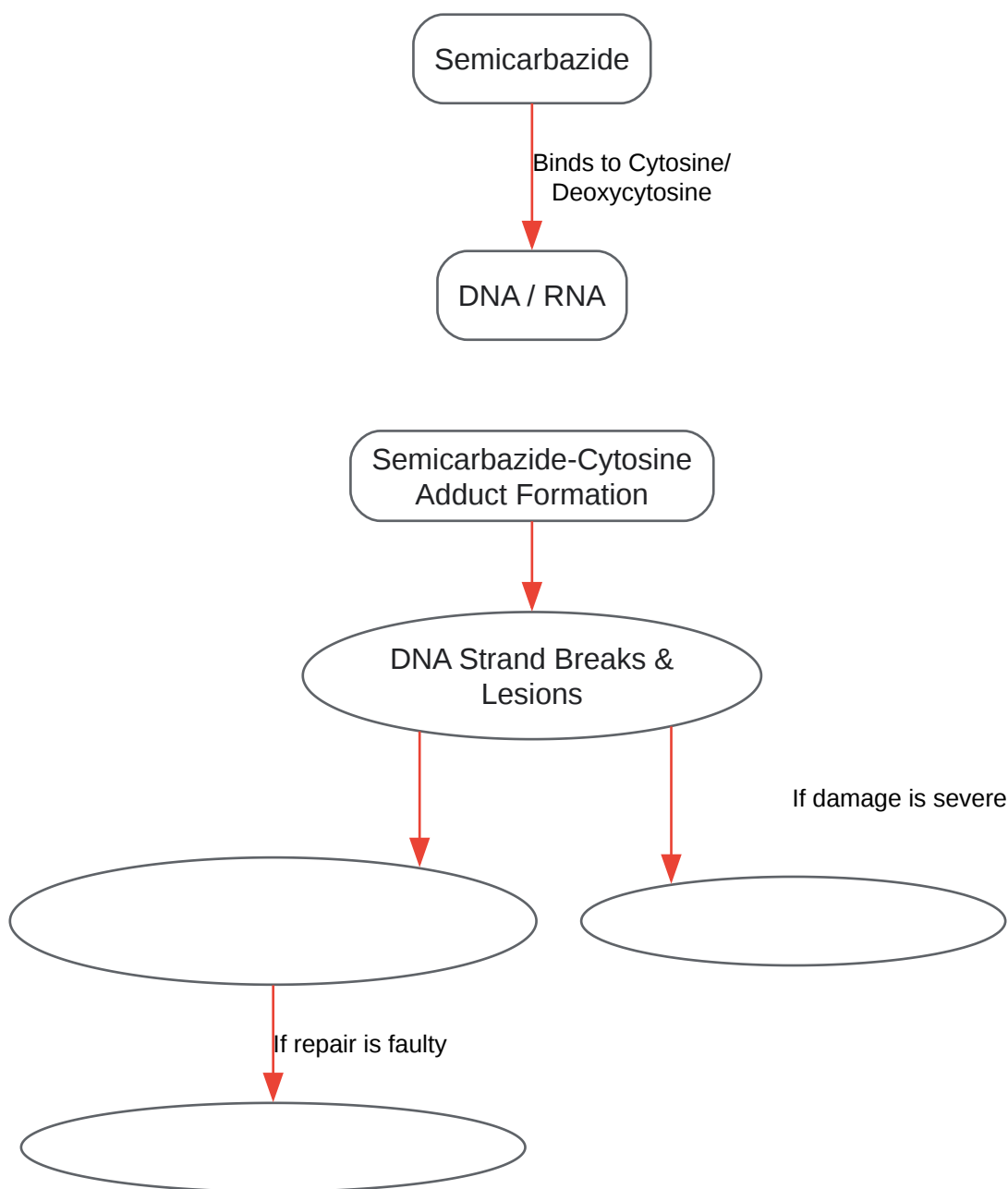
Synthesis of Semicarbazide Hydrochloride

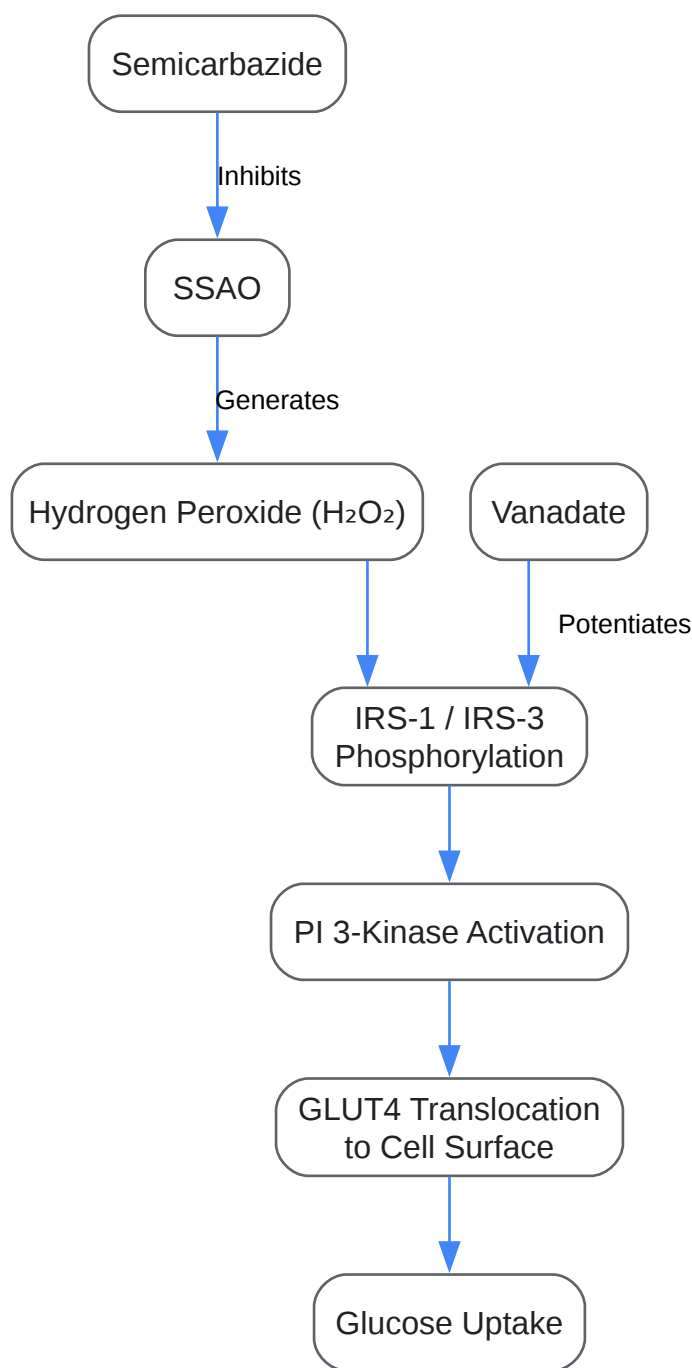
The most common industrial synthesis of **semicarbazide hydrochloride** involves the reaction of urea with hydrazine hydrate, followed by acidification with hydrochloric acid.[13][14]

Reaction Scheme:









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References

- 1. knightscholar.geneseo.edu [knightscholar.geneseo.edu]
- 2. researchgate.net [researchgate.net]
- 3. 3.5. General Procedure for the Preparation of Semicarbazones (4a–4b) [bio-protocol.org]
- 4. Semicarbazide hydrochloride | CH₅N₃O.ClH | CID 11236 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. nbinno.com [nbinno.com]
- 6. researchgate.net [researchgate.net]
- 7. chemlab.truman.edu [chemlab.truman.edu]
- 8. hakon-art.com [hakon-art.com]
- 9. sist.sathyabama.ac.in [sist.sathyabama.ac.in]
- 10. ijnrd.org [ijnrd.org]
- 11. DNA Damage and Repair [sigmaaldrich.com]
- 12. scribd.com [scribd.com]
- 13. ehs.utoronto.ca [ehs.utoronto.ca]
- 14. youtube.com [youtube.com]
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